

Meprylcaine CAS number and chemical identifiers

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Compound of Interest

Compound Name: Meprylcaine

Cat. No.: B109537

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An In-depth Technical Guide to **Meprylcaine**: Chemical Identity and Mechanism of Action

This guide provides a comprehensive overview of the chemical identifiers for **Meprylcaine** and its hydrochloride salt, tailored for researchers, scientists, and professionals in drug development. It includes a detailed table of chemical properties and a diagram illustrating its primary mechanisms of action.

Section 1: Chemical Identifiers

Meprylcaine is a local anesthetic with stimulant properties.^{[1][2]} It is structurally related to dimethocaine.^{[1][2]} The compound is available in its base form and as a hydrochloride salt. The following table summarizes the key chemical identifiers for both forms.

Identifier	Meprylcaine	Meprylcaine Hydrochloride
CAS Number	495-70-5[1][3][4]	956-03-6[4][5][6][7]
IUPAC Name	[2-methyl-2-(propylamino)propyl] benzoate[3]	2-methyl-2-(propylamino)propyl benzoate hydrochloride[8]
Synonyms	Oracaine, Epirocaine[1][3]	Oracaine hydrochloride, Meprylcaine HCl[6]
Molecular Formula	C ₁₄ H ₂₁ NO ₂ [1][3][4]	C ₁₄ H ₂₂ ClNO ₂ [5][6]
Molecular Weight	235.32 g/mol [3][4]	271.78 g/mol [4][5][6]
Canonical SMILES	CCCNC(C)(C)COC(=O)C1=CC=CC=C1[3]	CCCNC(C)(C)COC(=O)C1=CC=CC=C1.Cl[5]
InChI	InChI=1S/C14H21NO2/c1-4-10-15-14(2,3)11-17-13(16)12-8-6-5-7-9-12/h5-9,15H,4,10-11H2,1-3H3[1][3]	InChI=1S/C14H21NO2.ClH/c1-4-10-15-14(2,3)11-17-13(16)12-8-6-5-7-9-12;/h5-9,15H,4,10-11H2,1-3H3;1H[6][8]
InChIKey	VXJABHHJLXLNMP-UHFFFAOYSA-N[1][3]	LKHWKAGQNOMUFQ-UHFFFAOYSA-N[5][6][8]

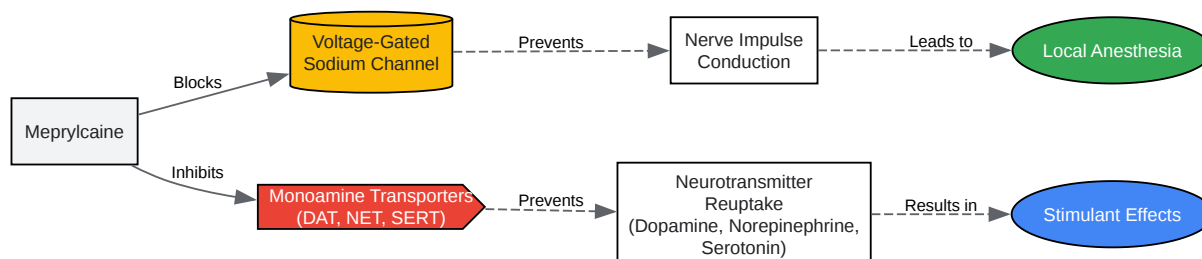
Section 2: Mechanism of Action

Meprylcaine functions through a dual mechanism, exhibiting properties of both a local anesthetic and a stimulant.

As a local anesthetic, **Meprylcaine** blocks voltage-gated sodium channels in nerve membranes.[5] This action increases the threshold for electrical excitation, thereby preventing the generation and conduction of nerve impulses, which results in a loss of sensation.[5]

Additionally, **Meprylcaine** has a significant inhibitory effect on monoamine transporters, specifically targeting the reuptake of dopamine, norepinephrine, and serotonin.[1] This

inhibition leads to an increased concentration of these neurotransmitters in the synaptic cleft, which is responsible for its stimulant properties.



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